

Application Notes and Protocols: BPI-15086

Treatment for H1975 Cells

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Compound of Interest

Compound Name: BPI-15086

Cat. No.: B15569251

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Introduction

BPI-15086 is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI) designed to selectively target the EGFR T790M mutation.[1][2] This mutation is a common mechanism of acquired resistance to first- and second-generation EGFR TKIs in non-small cell lung cancer (NSCLC). The NCI-H1975 cell line, which harbors both the activating L858R mutation and the T790M resistance mutation, serves as a critical in vitro model for studying the efficacy of next-generation inhibitors like **BPI-15086**. These application notes provide detailed protocols for evaluating the effects of **BPI-15086** on H1975 cells, including assessments of cell viability, impact on EGFR signaling pathways, and induction of apoptosis.

Data Presentation

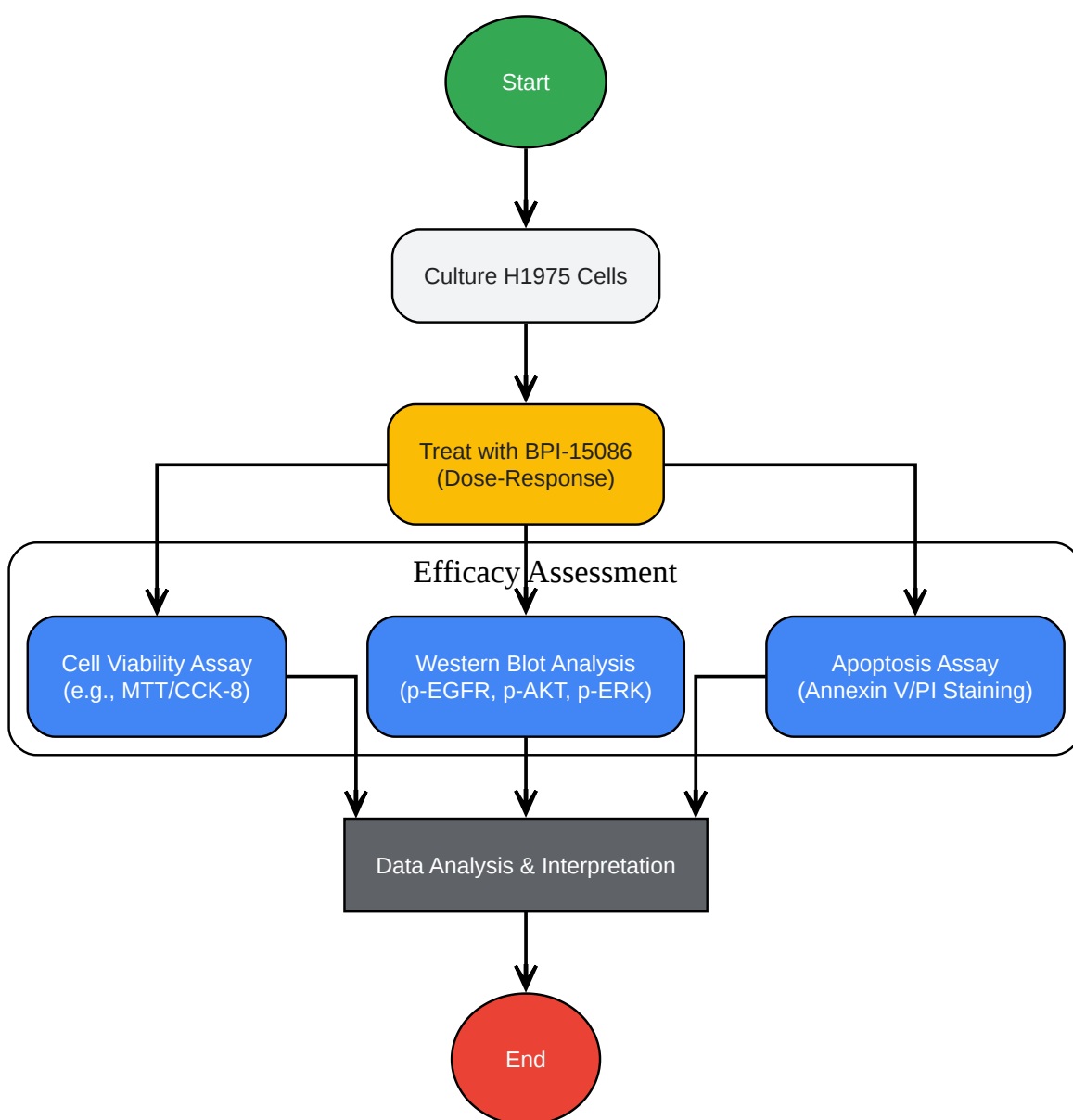
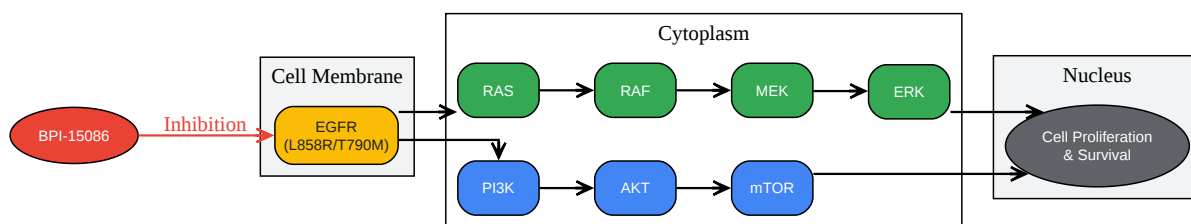
Table 1: In Vitro IC50 Values of Third-Generation EGFR TKIs against H1975 Cells

Compound	IC50 (nM)	Reference
Osimertinib	5	[3]
Rociletinib	23	[3]
Nazartinib	52	[4]
BPI-15086 (Kinase Assay)	15.7 (against EGFR T790M)	[2]

Note: The IC50 value for **BPI-15086** in H1975 cells is not publicly available. The provided kinase assay data suggests potent activity. For experimental design, a dose-response curve starting from low nanomolar concentrations (e.g., 1 nM) to micromolar concentrations (e.g., 10 μ M) is recommended to determine the empirical IC50 in H1975 cells.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and the general experimental workflow for assessing the efficacy of **BPI-15086** in H1975 cells.



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References

- 1. Third-generation epidermal growth factor receptor tyrosine kinase inhibitors for the treatment of non-small cell lung cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Safety, pharmacokinetics, and efficacy of BPI-15086 in patients with EGFR T790M-mutated advanced non-small-cell lung cancer: results from a phase I, single-arm, multicenter study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. In vitro modeling to determine mutation specificity of EGFR tyrosine kinase inhibitors against clinically relevant EGFR mutants in non-small-cell lung cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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